

# Suksdorfin: A Technical Guide to its Structure, Characterization, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Suksdorfin*

Cat. No.: *B1681180*

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## Abstract

**Suksdorfin**, a naturally occurring pyranocoumarin, has garnered significant attention within the scientific community for its potent anti-HIV activity. Isolated from the fruit of *Lomatium suksdorfii*, this compound represents a promising lead in the development of novel antiviral therapeutics. This technical guide provides a comprehensive overview of the structure elucidation, characterization, and known biological activities of **Suksdorfin**, with a focus on presenting quantitative data and detailed experimental context.

## Chemical Structure and Physicochemical Properties

**Suksdorfin** is classified as a dihydroseselin type angular pyranocoumarin. Its chemical structure was determined through spectroscopic methods and is presented below.

Chemical Structure: [(9R,10R)-9-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-10-yl] 3-methylbutanoate

A summary of its key physicochemical properties is provided in Table 1.

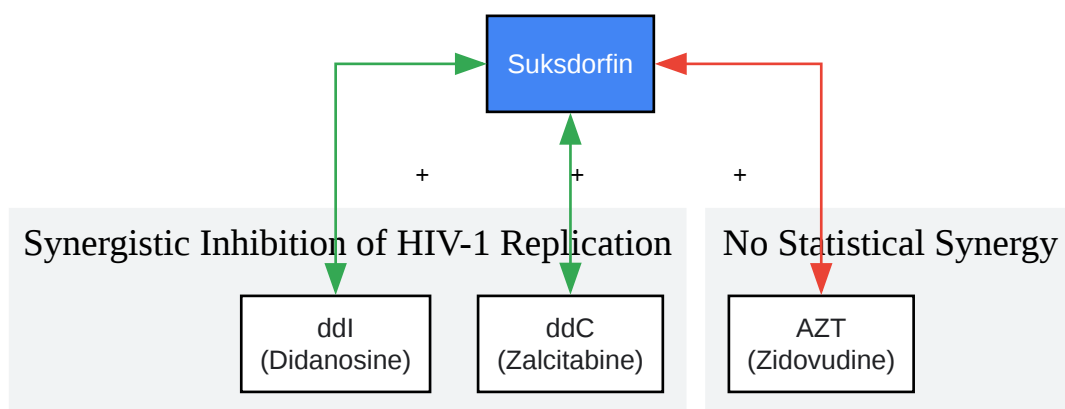
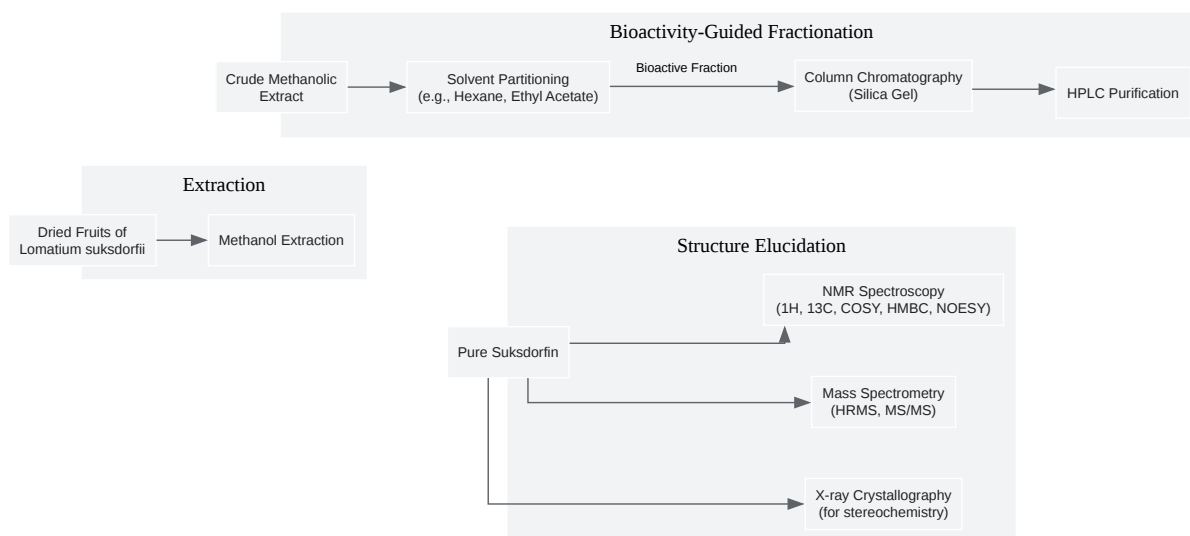
Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>24</sub> O <sub>7</sub>	PubChem
Molecular Weight	388.4 g/mol	PubChem
CAS Number	53023-17-9	PubChem
Appearance	Not explicitly reported, likely a solid at room temperature.	Inferred
Solubility	Soluble in organic solvents such as methanol.	Inferred from isolation protocols

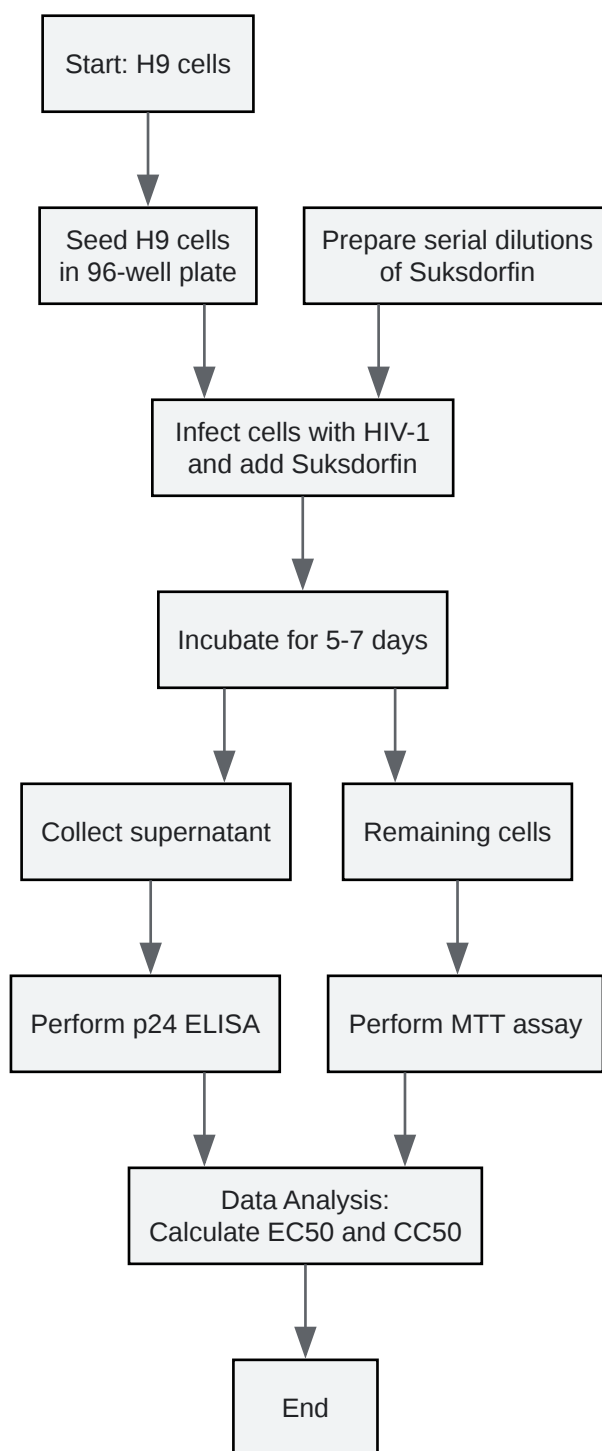
## Structure Elucidation: Methodological Overview

The definitive structure of **Suksdorfin** was elucidated following its isolation from *Lomatium suksdorfii*. While the specific raw data from the original 1994 study in Bioorganic & Medicinal Chemistry is not publicly available, the methodologies employed are standard for natural product chemistry. A generalized workflow for such a structure elucidation is presented below.

## Isolation and Purification

The isolation of **Suksdorfin** is achieved through a bioactivity-guided fractionation of the methanolic extract of *Lomatium suksdorfii* fruits. A typical isolation protocol would involve the following steps:





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)